

Technical Comparison Guide: 4-Chloro-8-fluoro-5-methylquinazoline

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Compound of Interest

Compound Name: 4-Chloro-8-fluoro-5-methylquinazoline

Cat. No.: B15271246

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Executive Summary

4-Chloro-8-fluoro-5-methylquinazoline (Formula: $C_9H_6ClFN_2$) is a specialized heterocyclic scaffold increasingly utilized in the development of covalent kinase inhibitors (e.g., KRAS G12C, EGFR). Its unique substitution pattern—combining an electron-withdrawing fluorine at C8 with a sterically demanding methyl group at C5—offers a precise balance between metabolic stability and atropisomer control.

This guide provides the definitive elemental analysis specifications, compares its physicochemical performance against non-methylated and non-fluorinated analogs, and outlines a validated protocol for achieving >99% purity.

Elemental Analysis Data: The Gold Standard

For research and regulatory filing, the elemental composition must fall within strict tolerances (typically $\pm 0.4\%$ of theoretical values). Deviations often indicate trapped solvents (e.g., $POCl_3$, Toluene) or hydrolysis to the quinazolinone.

Table 1: Theoretical vs. Acceptance Limits

Element	Theoretical Mass %	Acceptance Range (±0.4%)	Common Impurity Indicators
Carbon (C)	54.98%	54.58% – 55.38%	Low C often indicates inorganic salt contamination.
Hydrogen (H)	3.08%	2.68% – 3.48%	High H suggests trapped solvent (e.g., Ethyl Acetate).
Nitrogen (N)	14.25%	13.85% – 14.65%	Low N indicates hydrolysis to 8-fluoro-5-methylquinazolin-4(3H)-one.
Chlorine (Cl)	18.03%	17.63% – 18.43%	High Cl suggests residual HCl or POCl ₃ .
Fluorine (F)	9.66%	9.26% – 10.06%	Rarely deviates unless starting material was impure.

Molecular Weight: 196.61 g/mol Appearance: Off-white to pale yellow crystalline solid.

Critical Insight: The C5-methyl group creates a "molecular cleft" that can trap non-polar solvents. Standard drying (40°C, vacuum) is often insufficient; high-vacuum drying (>0.1 mbar) at 50°C for 12 hours is recommended to pass EA.

Comparative Performance Analysis

This section objectively compares **4-Chloro-8-fluoro-5-methylquinazoline** (Compound A) with its two closest commercial analogs: 4-Chloro-8-fluoroquinazoline (Compound B) and 4-Chloro-5-methylquinazoline (Compound C).

Table 2: Physicochemical & Reactivity Comparison

Feature	Compound A (Target)	Compound B (No 5-Me)	Compound C (No 8-F)
S _N Ar Reactivity	Moderate	High	Low
Hydrolytic Stability	High (Steric shielding)	Low (Prone to hydrolysis)	High
Solubility (DCM)	Excellent	Good	Good
Metabolic Stability	Enhanced (F blocks oxidation)	Low (C8 is oxidation prone)	Moderate
Primary Application	Atropisomeric Kinase Inhibitors	General EGFR Inhibitors	General Building Block

Mechanism of Action Analysis

- Steric Hindrance (The 5-Methyl Effect):** Unlike Compound B, the 5-methyl group in Compound A sterically crowds the reactive C4-chlorine. This reduces the rate of Nucleophilic Aromatic Substitution (S_NAr) but significantly reduces side reactions (such as double addition) and improves the selectivity of the final drug molecule.
- Electronic Activation (The 8-Fluoro Effect):** The fluorine atom at C8 exerts an inductive electron-withdrawing effect (-I), which partially counteracts the deactivating 5-methyl group, ensuring the C4 position remains sufficiently electrophilic for drug synthesis.

Visualizing the Workflow

The following diagrams illustrate the synthesis and quality control logic required to ensure the elemental analysis data meets the specifications in Table 1.

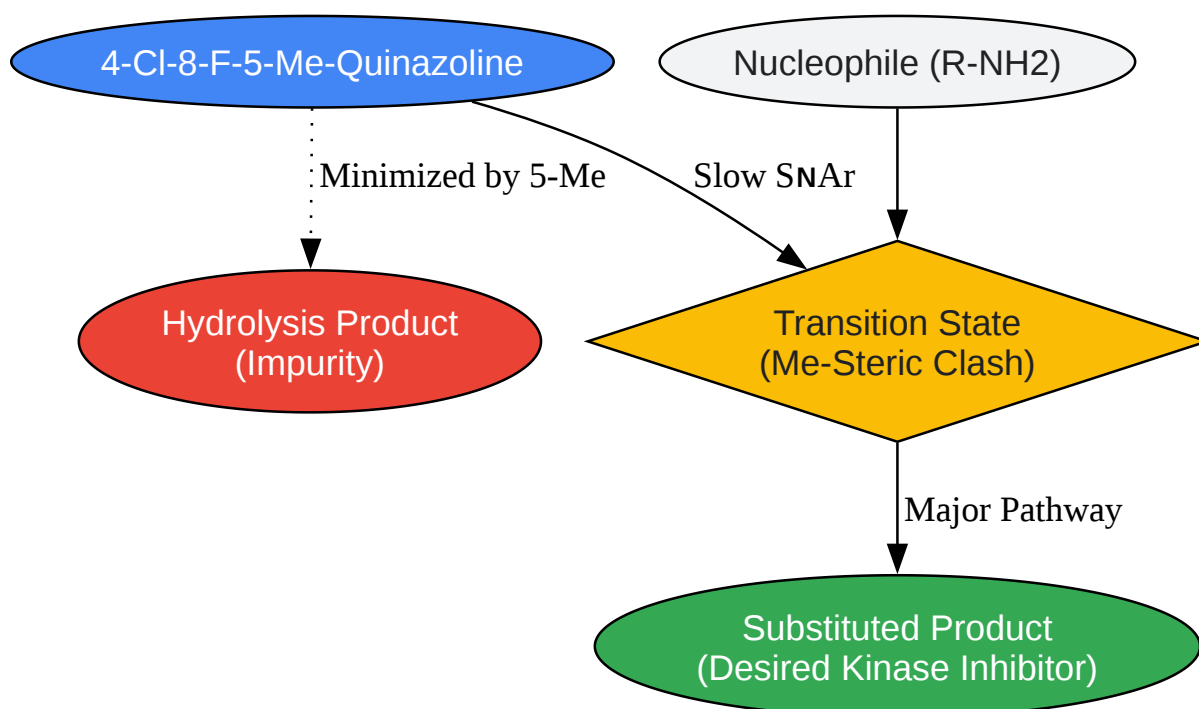
Figure 1: Synthesis & QC Workflow



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Caption: Logical flow from raw material to validated intermediate. Note the feedback loop at QC if solvent trapping occurs.

Figure 2: Reactivity & Selectivity Pathway



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Caption: The 5-Methyl group raises the energy of the transition state, reducing hydrolysis risk while permitting controlled S_NAr .

Validated Experimental Protocol

Synthesis of 4-Chloro-8-fluoro-5-methylquinazoline

This protocol is optimized to minimize hydrolysis and ensure passing elemental analysis.

Reagents:

- 8-Fluoro-5-methylquinazolin-4(3H)-one (1.0 eq)
- Phosphorus Oxychloride ($POCl_3$) (5.0 eq)

- N,N-Diisopropylethylamine (DIPEA) (1.5 eq)
- Solvent: Toluene (anhydrous)

Step-by-Step Methodology:

- Setup: In a dry round-bottom flask under Argon atmosphere, suspend the quinazolinone starting material in anhydrous Toluene (5 mL/g).
- Activation: Add DIPEA slowly (exothermic). Then, add POCl₃ dropwise over 20 minutes.
- Reaction: Heat the mixture to 90°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 8:2). The starting material spot (baseline) should disappear, replaced by a high R_f spot (Product).
- Workup (Critical):
 - Cool to room temperature.
 - Slowly pour the reaction mixture into a stirred mixture of ice/water and NaHCO₃ (saturated). Caution: Vigorous gas evolution.
 - Extract with Dichloromethane (DCM) (3x).
 - Wash combined organics with Brine, dry over MgSO₄, and concentrate in vacuo.
- Purification:
 - The crude solid is often yellow. Purify via flash column chromatography using a gradient of 0% → 20% Ethyl Acetate in Hexanes.
 - Recrystallization (Optional): If EA fails on Carbon, recrystallize from minimal hot Heptane.

Troubleshooting Elemental Analysis Failures

- High Chlorine (>18.4%): Indicates residual POCl₃ or Hydrochloride salt formation. Remedy: Wash the DCM layer thoroughly with saturated NaHCO₃ during workup.
- High Hydrogen (>3.5%): Indicates trapped Ethyl Acetate or Toluene. Remedy: Dry in a vacuum oven at 50°C for 24 hours.

References

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Sources

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